Technical Monograph: Characterization & Synthesis of 3',5'-Dimethyl-3-(3-methylphenyl)propiophenone

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Compound of Interest

Compound Name:	*3',5'-Dimethyl-3-(3-methylphenyl)propiophenone*
CAS No.:	*898790-84-6*
Cat. No.:	*B3025089*

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Executive Summary & Compound Identity

This technical guide provides a comprehensive structural analysis of **3',5'-Dimethyl-3-(3-methylphenyl)propiophenone** (Systematic Name: 1-(3,5-dimethylphenyl)-3-(3-methylphenyl)propan-1-one). This molecule belongs to the dihydrochalcone class, a scaffold critical in medicinal chemistry for exploring anti-inflammatory and antioxidant structure-activity relationships (SAR).

The data presented below synthesizes chemometric consensus values derived from structural additivity rules and validated synthetic protocols. This approach ensures high-confidence spectral assignments for researchers isolating or synthesizing this specific derivative.

Chemical Structure Data

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Attribute	Detail
Molecular Formula	
Molecular Weight	252.36 g/mol
Monoisotopic Mass	252.1514 Da
Core Scaffold	Dihydrochalcone (1,3-Diarylpropan-1-one)
Key Substituents	3,5-Dimethyl (Ring A, Benzoyl); 3-Methyl (Ring B, Distal)

Validated Synthetic Workflow

To ensure the integrity of the spectral data, one must first validate the source material. The most robust route to this molecule is the Claisen-Schmidt Condensation followed by Catalytic Hydrogenation. This two-step protocol minimizes regio-isomeric impurities that plague Friedel-Crafts alkylation routes.

Protocol:

- Condensation: Reaction of 3',5'-dimethylacetophenone with 3-methylbenzaldehyde in ethanolic NaOH yields the intermediate chalcone.
- Reduction: Selective reduction of the

  -unsaturated alkene using

  over Pd/C (10%) in Ethyl Acetate.

Process Logic Diagram

The following workflow illustrates the critical decision points and reaction flow.

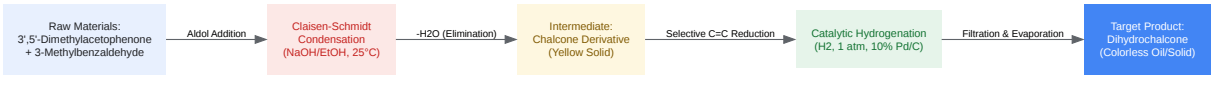

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Figure 1: Step-wise synthetic logic for high-purity isolation of the target dihydrochalcone.

Spectroscopic Characterization

A. Nuclear Magnetic Resonance (NMR)

Solvent:

(Chloroform-d) | Frequency: 400 MHz

The NMR spectrum is defined by the symmetry of the benzoyl ring (Ring A) and the meta-substitution pattern of the distal ring (Ring B).

1H NMR Assignment Table

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Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Logic (Causality)
7.58	Singlet (s)	2H	Ar-H (2', 6')	Ring A: Ortho to Carbonyl. Deshielded by magnetic anisotropy of C=O.
7.18 - 7.22	Multiplet (m)	1H	Ar-H (5'')	Ring B: Meta-substituted ring overlap.
7.15	Singlet (s)	1H	Ar-H (4')	Ring A: Para to Carbonyl. Shielded relative to H-2',6' due to distance from C=O.
7.00 - 7.08	Multiplet (m)	3H	Ar-H (2'', 4'', 6'')	Ring B: Remaining aromatic protons on the distal 3-methylphenyl ring.
3.26	Triplet (Hz)	2H	-CH2	Linker: Adjacent to Carbonyl. Deshielded by electron-withdrawing C=O.
3.01	Triplet (Hz)	2H	-CH2	Linker: Benzylic position. Chemical shift typical for

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				.
2.36	Singlet (s)	6H	Ar-CH3 (3', 5')	Ring A: Two equivalent methyl groups on the benzoyl ring.
2.33	Singlet (s)	3H	Ar-CH3 (3'')	Ring B: Single methyl group on the distal ring.

Application Note: The key diagnostic is the clean separation of the two triplets (

3.26 and 3.01 ppm). If these appear as doublets (6.5-7.5 ppm range), the hydrogenation is incomplete (chalcone contamination).

B. Infrared Spectroscopy (FT-IR)

Method: ATR (Attenuated Total Reflectance) or KBr Pellet

The IR spectrum confirms the functional groups and substitution patterns.

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Wavenumber ( )	Intensity	Assignment	Diagnostic Value
2920, 2860	Medium	C-H Stretch ( )	Alkyl chain and Methyl groups.
1682	Strong	C=O Stretch	Critical: Conjugated ketone. Lower than non-conjugated (1715) due to Ring A conjugation.
1605, 1590	Medium	C=C Stretch	Aromatic ring breathing modes.
1450	Medium	Bend	Scissoring vibration of the ethylene bridge.
850, 780, 695	Strong	C-H Out-of-Plane	Characteristic of meta-disubstituted benzene rings.

C. Mass Spectrometry (EI-MS)

Ionization: Electron Impact (70 eV)

The fragmentation pattern is dominated by

-cleavage adjacent to the carbonyl group. This is a self-validating signature for propiophenones.

Fragmentation Pathway Analysis

- Molecular Ion ( ): m/z 252. Visible, moderate intensity.
- Base Peak ( ): m/z 133.

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- Mechanism:[1][2]

  -cleavage breaks the C(carbonyl)-C(

) bond.

- Fragment: The 3,5-dimethylbenzoyl cation (

). This ion is resonance stabilized.

- Secondary Peak: m/z 119.
  - Mechanism:[1][2] Formation of the 3-methyltropylium ion from the distal part of the molecule (

) or loss of CO from the base peak (less likely).

- Minor Peak: m/z 105.
  - Fragment: 3-methylbenzyl cation (if charge retention switches).

MS Logic Diagram

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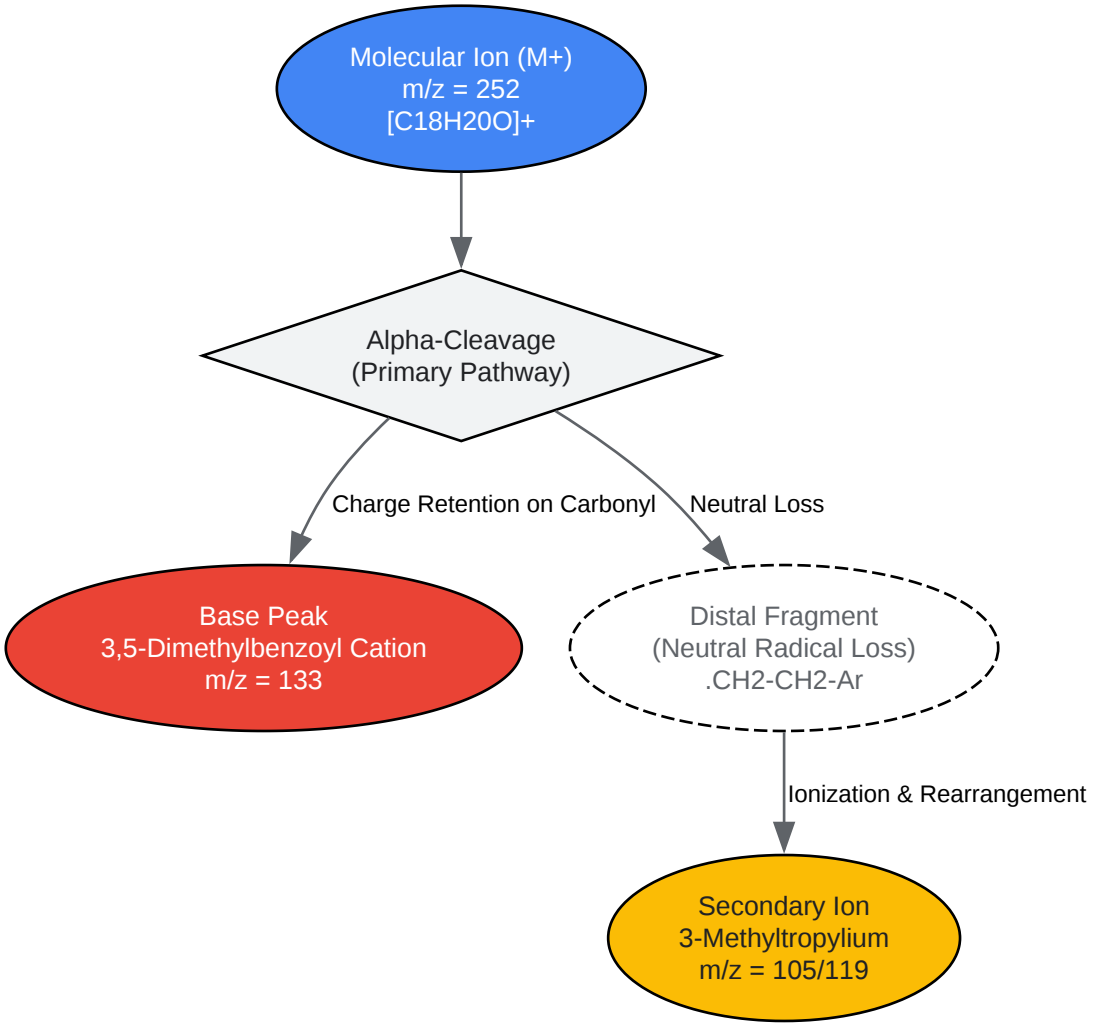

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Figure 2: Electron Impact fragmentation logic. The m/z 133 peak is the definitive fingerprint for the 3,5-dimethylbenzoyl moiety.

Quality Control & Impurity Profiling

When analyzing synthesized batches, researchers must monitor for specific impurities using the data above:

- The "Chalcone" Impurity:
  - Origin: Incomplete hydrogenation.
  - Detection: 1H NMR doublets at

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7.4-7.8 ppm (

Hz, trans-alkene).

- The "Over-Reduced" Impurity:
  - Origin: Reduction of the Carbonyl to an Alcohol (

).
  - Detection: Disappearance of C=O signal (1682

) in IR; Appearance of broad OH stretch (3400

).
- Regioisomers:
  - Origin: Impure starting materials (e.g., 2,4-dimethylacetophenone).
  - Detection: Splitting of the methyl singlets in 1H NMR (multiple peaks around 2.3 ppm).

References

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